

An In-Depth Technical Guide to N-(3-Carboxyphenyl)anthranilic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>N</i> -(3-Carboxyphenyl)anthranilic acid
CAS No.:	27693-67-0
Cat. No.:	B1219951

[Get Quote](#)

An Authoritative Resource for Researchers, Scientists, and Drug Development Professionals

Introduction

N-(3-Carboxyphenyl)anthranilic acid, also known as 2,3'-iminodibenzoic acid (CAS No. 27693-67-0), is a specialized organic molecule belonging to the N-aryl anthranilic acid class of compounds. This class is of significant interest in medicinal chemistry as it forms the structural backbone of several non-steroidal anti-inflammatory drugs (NSAIDs) and other biologically active molecules.[1] Anthranilic acid and its derivatives are versatile precursors in the synthesis of a wide array of compounds, exhibiting activities ranging from anti-inflammatory and analgesic to antimicrobial and antiviral.[2][3] This guide provides a comprehensive technical overview of **N-(3-Carboxyphenyl)anthranilic acid**, including its synthesis, physicochemical properties, spectral characterization, and potential applications, with a focus on providing actionable insights for laboratory and drug development professionals.

Physicochemical Properties

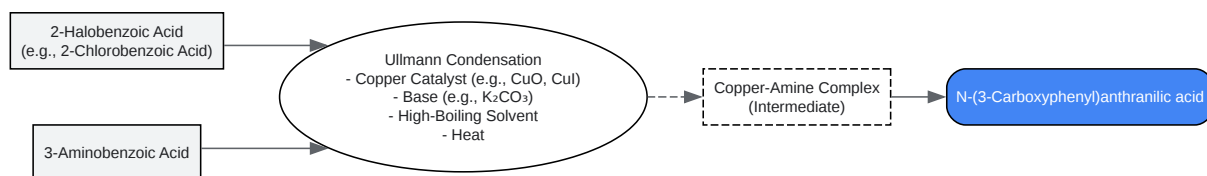
N-(3-Carboxyphenyl)anthranilic acid is a dicarboxylic acid derivative of diphenylamine. While extensive experimental data for this specific molecule is not widely published, its structural properties can be inferred from its constituent parts and related compounds.

Property	Value	Source
CAS Number	27693-67-0	[4]
Molecular Formula	C ₁₄ H ₁₁ NO ₄	[4]
Molecular Weight	257.24 g/mol	[4]
Appearance	Expected to be a solid	General knowledge of similar compounds
Storage Temperature	2-8°C	[4]

Synthesis

The primary route for the synthesis of **N-(3-Carboxyphenyl)anthranilic acid** is the Ullmann condensation, a well-established copper-catalyzed cross-coupling reaction.[2] This reaction involves the coupling of an aryl halide with an amine. For the synthesis of **N-(3-Carboxyphenyl)anthranilic acid**, this would typically involve the reaction of a 2-halobenzoic acid (such as 2-chlorobenzoic acid) with 3-aminobenzoic acid.[2]

The general mechanism of the Ullmann condensation involves the formation of a copper(I) salt of the amine, followed by oxidative addition of the aryl halide to the copper center. Reductive elimination then yields the desired N-aryl product and regenerates the copper catalyst. The reaction is typically carried out at elevated temperatures in a high-boiling polar solvent.[5]



[Click to download full resolution via product page](#)

Caption: Ullmann Condensation for **N-(3-Carboxyphenyl)anthranilic acid**.

Detailed Experimental Protocol: A Representative Ullmann Condensation

The following is a generalized, yet detailed, protocol for the synthesis of N-aryl anthranilic acids via the Ullmann condensation, which can be adapted for the synthesis of **N-(3-Carboxyphenyl)anthranilic acid**.^[2]

Materials:

- 2-Chlorobenzoic acid
- 3-Aminobenzoic acid
- Anhydrous potassium carbonate (K_2CO_3)
- Copper(I) oxide (Cu_2O) or other suitable copper catalyst
- High-boiling point solvent (e.g., N,N-dimethylformamide (DMF) or nitrobenzene)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-chlorobenzoic acid, 3-aminobenzoic acid, anhydrous potassium carbonate, and the copper catalyst in the chosen solvent.
- Heat the reaction mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete (typically several hours), cool the mixture to room temperature.
- Acidify the reaction mixture with a suitable acid (e.g., hydrochloric acid) to precipitate the product.
- Filter the crude product, wash it with water to remove inorganic salts, and then dry it.

- Purify the crude product by recrystallization from an appropriate solvent (e.g., ethanol or acetic acid) to obtain pure **N-(3-Carboxyphenyl)anthranilic acid**.

Spectroscopic Characterization

The structure of **N-(3-Carboxyphenyl)anthranilic acid** can be confirmed using various spectroscopic techniques.

Infrared (IR) Spectroscopy

The IR spectrum of **N-(3-Carboxyphenyl)anthranilic acid** is expected to show characteristic absorption bands for the functional groups present in the molecule.

Functional Group	Expected Absorption Range (cm ⁻¹)
O-H stretch (Carboxylic acid)	3300-2500 (broad)
N-H stretch (Secondary amine)	3500-3300 (medium)
C=O stretch (Carboxylic acid)	1780-1710
C=C stretch (Aromatic)	1600-1450
C-N stretch	1350-1250

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum will show a complex pattern of signals in the aromatic region (typically δ 6.5-8.5 ppm) due to the protons on the two benzene rings. The protons of the carboxylic acid and the amine groups will appear as broad singlets, and their chemical shifts can be concentration and solvent dependent.

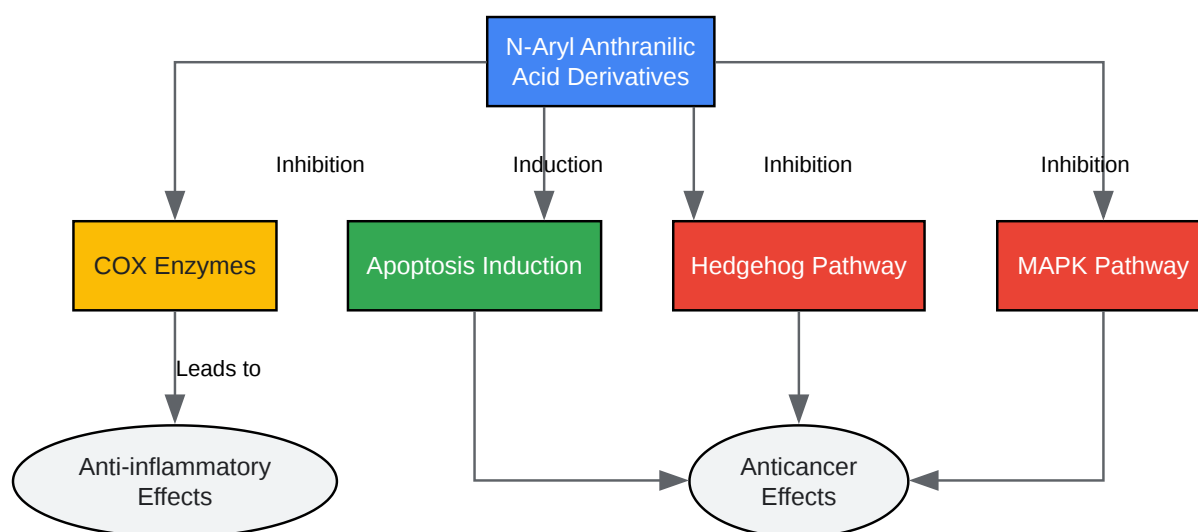
¹³C NMR: The carbon NMR spectrum will display signals for the two carboxylic acid carbons (typically in the range of δ 165-175 ppm) and twelve aromatic carbons. The chemical shifts of the aromatic carbons will be influenced by the positions of the amino and carboxyl substituents.

Potential Applications and Biological Activity

The N-aryl anthranilic acid scaffold is a cornerstone in the development of NSAIDs.[1] These compounds typically exert their anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins.[2] Derivatives of anthranilic acid have also been investigated for a wide range of other pharmacological activities, including:

- **Antimicrobial and Antiviral Activity:** Various derivatives have shown inhibitory effects against different microbes and viruses.[3]
- **Anticancer Activity:** Some anthranilic acid analogs act as inducers of apoptosis and inhibitors of signaling pathways involved in cancer progression, such as the hedgehog and mitogen-activated protein kinase (MAPK) pathways.[3]
- **Neuroprotective Effects:** Certain derivatives have been found to downregulate pathways associated with neurodegeneration.[3]

While specific biological studies on **N-(3-Carboxyphenyl)anthranilic acid** are not extensively reported in publicly available literature, its structure suggests it could serve as a valuable building block or a lead compound in drug discovery programs targeting inflammation, cancer, or other diseases where modulation of the aforementioned pathways is beneficial. The presence of two carboxylic acid groups may influence its solubility, polarity, and binding characteristics to biological targets.



[Click to download full resolution via product page](#)

Caption: Potential biological targets of N-aryl anthranilic acids.

Safety and Handling

Detailed safety information for **N-(3-Carboxyphenyl)anthranilic acid** is not readily available. However, based on the known hazards of its parent compound, anthranilic acid, and related benzoic acids, the following precautions should be taken:

- **Eye and Skin Irritation:** Anthranilic acid can cause serious eye irritation.[6][7] It is advisable to wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling **N-(3-Carboxyphenyl)anthranilic acid**.
- **Respiratory Irritation:** Inhalation of dusts may cause respiratory tract irritation.[4] Work in a well-ventilated area or use a fume hood.
- **Ingestion:** While the acute toxicity is expected to be low, ingestion should be avoided.

Always consult the material safety data sheet (MSDS) provided by the supplier for specific handling and disposal instructions.

Conclusion

N-(3-Carboxyphenyl)anthranilic acid is a molecule with significant potential as a building block in medicinal chemistry and materials science. Its synthesis via the Ullmann condensation is a well-understood process, and its structural features suggest a range of possible biological activities, consistent with the broader class of N-aryl anthranilic acids. While specific experimental data for this compound is limited, this guide provides a solid foundation for researchers and drug development professionals to understand its properties and potential applications. Further research into the specific biological targets and pharmacological profile of **N-(3-Carboxyphenyl)anthranilic acid** is warranted to fully explore its therapeutic potential.

References

- Chandrashekhara Kumar B, Int. J. of Pharm. Sci., 2024, Vol 2, Issue 7, 2143-2174. (2024-07-30).
- Synthesis and Antiinflammatory Activity of N-Aryl Anthranilic Acid and its Derivatives. Indian Journal of Pharmaceutical Sciences.

- Synthesis and Biological Activity of Novel Complexes with Anthranilic Acid and Its Analogues. MDPI.
- Pharmaceutical Chemistry Of Anthranilic Acid Deriv
- 2,3-Diaminobenzoic acid | C₇H₈N₂O₂ | CID 198069. PubChem.
- Novel Anthranilic Acid Hybrids—An Alternative Weapon against Inflamm
- Anticancer, Antimicrobial, and Antioxidant Activities of Organodiselenide-Tethered Methyl Anthranil
- (PDF) Hands-on synthetic approaches and biological activities of anthranilic acid derivatives: A mini-review.
- Synthesis and antiinflammatory activity of n-aryl anthranilic acid and its deriv
- Complete assignment of ¹H- and ¹³C-nmr spectra of anthranilic acid and its hydroxy derivatives and salicylic acid and its amino. SciSpace.
- 2,3'-IMINO-DIBENZOIC ACID CAS#: 27693-67-0. ChemicalBook.
- A process for the synthesis of anthranilic acid/amide compounds and intermediates thereof.
- SAFETY D
- Medicinal chemistry of anthranilic acid derivatives: A mini review. PubMed. (2021-06-12).
- Synthesis of Heterocycles from Anthranilic acid and its Deriv
- (PDF) Complete assignment of ¹H- and ¹³C-NMR spectra of anthranilic acid and its hydroxy derivatives and salicylic acid and its amino derivatives.
- (PDF) Microwave-Promoted Ullmann Condensation of 2-Aminopyridines with 2-Chlorobenzoic Acids.
- SAFETY DATA SHEET. Fisher Scientific. (2012-12-04).
- The Chemistry of Anthranilic Acid | Request PDF.
- Ullmann condens
- Anthranilic acid compounds and methods for their production.
- Anthranilic acid. Penta chemicals. (2024-11-26).
- The Effects of Exogenous Benzoic Acid on the Physicochemical Properties, Enzyme Activities and Microbial Community Structures of Perilla frutescens Inter-Root Soil. MDPI. (2024-06-13).
- COMPLETE ASSIGNMENT OF ¹H- AND ¹³C-NMR SPECTRA OF ANTHRANILIC ACID AND ITS HYDROXY DERIVATIVES AND SALICYLIC ACID AND ITS AMINO DERIV
- Anthranilic Acid - SAFETY D
- Ullmann Reaction. Organic Chemistry Portal.
- A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylenedene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. MDPI.
- RECENT SYNTHETIC DEVELOPMENTS AND APPLICATIONS OF THE ULLMANN REACTION. A REVIEW. PMC - NIH.
- SAFETY DATA SHEET. Spectrum Chemical. (2018-12-20).

- Recent Advancement of Ullmann Condensation Coupling Reaction in the Formation of Aryl-Oxygen (C-O)
- N-Phenylanthranilic acid(91-40-7) 1H NMR spectrum. ChemicalBook.
- 2,2 -Iminodibenzoic acid 95 579-92-0. Sigma-Aldrich.
- 2-[Acetyl(2,3-dimethylphenyl)amino]benzoic acid | C17H17NO3 | CID 71360054. PubChem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. A spectroscopic study of substituted anthranilic acids as sensitive environmental probes for detecting cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. ijpsjournal.com \[ijpsjournal.com\]](#)
- [3. ijddr.in \[ijddr.in\]](#)
- [4. nj.gov \[nj.gov\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Characterization of anthranilic acid produced by Virgibacillus salarius MML1918 and its bio-imaging application - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. jocpr.com \[jocpr.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-(3-Carboxyphenyl)anthranilic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219951/docs#an-in-depth-technical-guide-to-n-3-carboxyphenyl-anthranilic-acid\]](https://www.benchchem.com/product/b1219951/docs#an-in-depth-technical-guide-to-n-3-carboxyphenyl-anthranilic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)